

alpha-Calacorene stereochemistry absolute configuration

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Compound Focus: alpha-Calacorene

CAS No.: 21391-99-1

Cat. No.: S595768

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Absolute Configuration and Chemical Identity

The table below summarizes the key identifiers and stereochemical assignment for **alpha-calacorene**.

Property	Description
IUPAC Name	(1S)-4,7-dimethyl-1-(propan-2-yl)-1,2-dihydronaphthalene [1] [2]
CAS Registry Number	21391-99-1 [3] [4] [2]
Molecular Formula	C ₁₅ H ₂₀ [4] [1] [2]
Molecular Weight	200.32 g/mol [1]
Defined Stereocenter	1 (of 1) [1]
Absolute Configuration	(1S) [3] [1] [2]
Other Names	(+)-α-Calacorene; (S)-1-isopropyl-4,7-dimethyl-1,2-dihydronaphthalene [3] [4]

This (1S) configuration means the molecule is chiral, and its naturally occurring form is the (S)-enantiomer, often reported as (+)-**alpha-calacorene** [1]. The opposite (1R) enantiomer also exists [1].

Experimental Determination of Stereochemistry

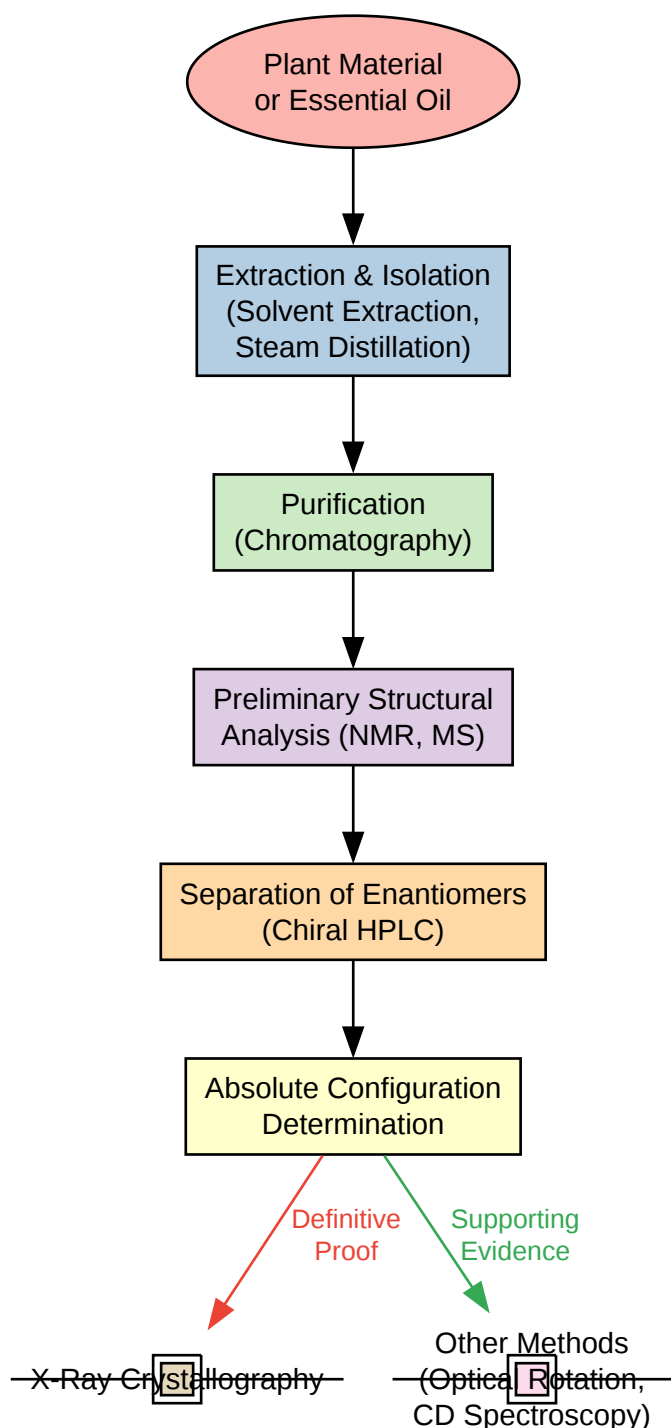
The absolute configuration of terpenes like **alpha-calacorene** is typically determined using advanced analytical techniques. For a closely related compound, (-)-3-hydroxy- α -calacorene, the absolute configuration was established as **(8R)** via **X-ray crystallographic analysis** [5]. This method provides definitive proof of the spatial arrangement of atoms in a crystal.

Other key methodologies for determining stereochemistry include:

- **Chromatography on a Chiral Stationary Phase:** High-Performance Liquid Chromatography (HPLC) on a chiral column can separate enantiomers and determine their relative configuration, as demonstrated for 3-hydroxy- α -calacorene from different plant sources [5].
- **Spectroscopic Techniques:** Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry are routinely used for structural elucidation and profiling of compounds, including their stereochemistry [6].

Experimental Workflow for Stereochemical Analysis

The following diagram outlines a general workflow for determining the absolute configuration of a compound like **alpha-calacorene**, integrating the techniques discussed.



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This workflow shows how multiple techniques are combined for conclusive stereochemical analysis. While chiral HPLC separates enantiomers for relative comparison, X-ray crystallography provides the most definitive proof of absolute configuration [5].

Key Considerations for Researchers

- **Stereochemistry and Bioactivity:** The specific (S) or (R) configuration can significantly influence a compound's biological activity and interaction with chiral biological targets [1]. Always specify the enantiomer used in research.
- **Analytical Standards:** For analytical purposes such as method development and validation, high-purity **alpha-calacorene** reference standards with defined stereochemistry are available [3].

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References

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